

Stability and storage of Ethyl 4-hydroxyquinoline-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-hydroxyquinoline-2-carboxylate

Cat. No.: B174640

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An In-Depth Technical Guide to the Stability and Storage of **Ethyl 4-hydroxyquinoline-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

Ethyl 4-hydroxyquinoline-2-carboxylate is a key building block in synthetic chemistry, particularly in the development of novel pharmaceutical agents. Understanding its stability profile is paramount for ensuring the integrity of research data and the quality of manufactured products. This guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 4-hydroxyquinoline-2-carboxylate**, delves into its stability under various environmental conditions, and outlines best practices for its storage and handling. Furthermore, it details robust analytical methodologies for assessing its stability and provides protocols for conducting forced degradation studies.

Chemical and Physical Profile

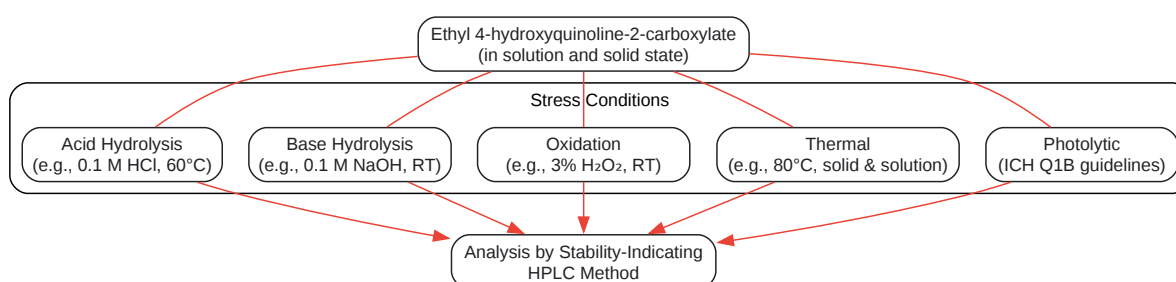
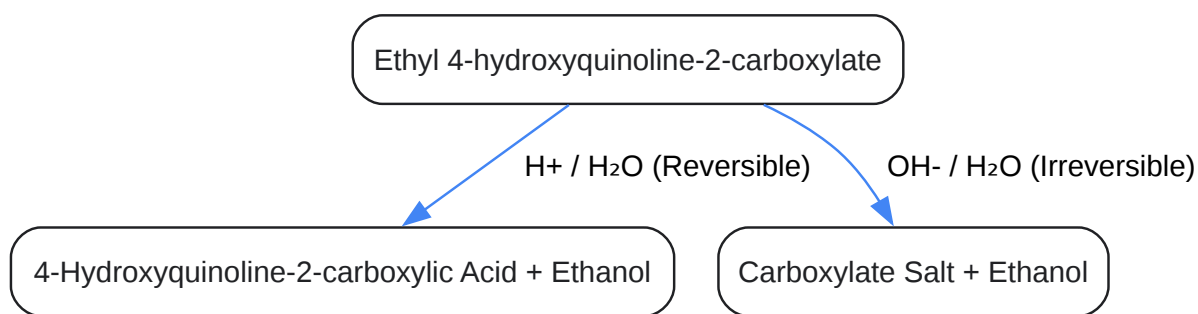
Ethyl 4-hydroxyquinoline-2-carboxylate, also known by synonyms such as Kynurenic acid ethyl ester, possesses the molecular formula $C_{12}H_{11}NO_3$ and a molecular weight of 217.22 g/mol. [1] Its structure features a quinoline core, which is a bicyclic aromatic compound composed of a benzene ring fused to a pyridine ring.

Table 1: Physicochemical Properties of Ethyl 4-hydroxyquinoline-2-carboxylate

Property	Value	Reference
CAS Number	24782-43-2	[2][3]
Molecular Formula	C ₁₂ H ₁₁ NO ₃	[1][2][3]
Molecular Weight	217.22 g/mol	[1]
Melting Point	216-218 °C	[1][3]
Boiling Point	~343.7 °C at 760 mmHg	[1]
Appearance	White to light yellow crystalline powder	[4]
pKa (Predicted)	3.53 ± 0.40	[2]

Intrinsic Stability and Tautomerism

The 4-hydroxyquinoline moiety of the molecule exists in a tautomeric equilibrium with its 4-oxo form (4-quinolone). This equilibrium is a critical factor influencing the compound's reactivity and stability. While often referred to as a "hydroxyquinoline," the keto-enol tautomerism favors the 4-quinolone form.



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